

# Application Note & Protocol: Lithium Metaborate Fusion for Cement Sample Analysis

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## Compound of Interest

Compound Name: *Lithium metaborate*

Cat. No.: *B077498*

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This document provides a comprehensive protocol for the preparation of cement samples for elemental analysis using the **lithium metaborate** fusion technique. This method is widely applicable for techniques such as X-ray Fluorescence (XRF), Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES), and Atomic Absorption Spectrometry (AAS).

## Introduction

The accurate determination of the elemental composition of cement is crucial for quality control in the manufacturing process. Fusion with lithium borates is a sample preparation technique that eliminates particle size and mineralogical effects, leading to highly accurate and precise analytical results.<sup>[1][2][3][4]</sup> This method transforms the powdered cement sample into a homogeneous glass bead (for XRF) or a solution (for ICP-OES/AAS) by dissolving it in a molten flux at high temperatures.<sup>[2][5]</sup> **Lithium metaborate** ( $\text{LiBO}_2$ ) is a basic flux suitable for dissolving acidic oxides like  $\text{SiO}_2$ , while lithium tetraborate ( $\text{Li}_2\text{B}_4\text{O}_7$ ) is an acidic flux effective for basic oxides such as  $\text{CaO}$ .<sup>[2][6]</sup> A mixture of both is often employed to accommodate the varied composition of cement.<sup>[7][8]</sup> This protocol is in accordance with the principles outlined in ASTM C114, the standard for chemical analysis of hydraulic cement.<sup>[3][7]</sup>

## Experimental Protocol

This protocol details the step-by-step methodology for the **lithium metaborate** fusion of cement samples.

### 2.1. Materials and Reagents

Material/Reagent	Grade/Specification
Cement Sample	Finely pulverized (< 75 µm)
Lithium Metaborate (LiBO <sub>2</sub> )	High purity (99.99%)
Lithium Tetraborate (Li <sub>2</sub> B <sub>4</sub> O <sub>7</sub> )	High purity (99.99%)
Non-wetting agent (e.g., LiBr)	Optional, to prevent sticking
Platinum-5% Gold Crucibles and Molds	
Deionized Water	Type I
Nitric Acid (HNO <sub>3</sub> )	Trace metal grade

## 2.2. Equipment

Equipment	Specification
Automated Fusion Machine	Capable of reaching at least 1100°C
Analytical Balance	4-decimal place accuracy
Muffle Furnace	For sample ignition
XRF Spectrometer, ICP-OES, or AAS	
Volumetric Flasks and Pipettes	Class A

## 2.3. Fusion Procedure for XRF Analysis

- **Sample Ignition:** Accurately weigh approximately 1 g of the finely powdered cement sample into a ceramic crucible. Heat in a muffle furnace at 950°C for 1 hour to determine the loss on ignition (LOI) and to pre-oxidize the sample.[\[1\]](#)[\[9\]](#)
- **Weighing:** Accurately weigh 0.8 g of the ignited cement sample and 3.2 g of flux (a 50:50 mixture of **lithium metaborate** and lithium tetraborate) into a platinum crucible.[\[3\]](#)[\[7\]](#) This corresponds to a 1:4 sample-to-flux ratio.
- **Mixing:** Thoroughly mix the sample and flux within the crucible.

- Fusion: Place the crucible in the automated fusion machine. Heat the mixture to 1050°C and allow it to fuse for approximately 10-15 minutes with agitation to ensure homogeneity.[3][7][9]
- Casting: Pour the molten mixture into a pre-heated platinum-gold mold to form a glass bead.
- Cooling: Allow the bead to cool to room temperature. The resulting glass bead should be transparent and free of cracks or crystallization.
- Analysis: Analyze the prepared glass bead using an XRF spectrometer.

#### 2.4. Procedure for ICP-OES/AAS Analysis

- Follow steps 1-4 of the fusion procedure for XRF analysis.
- Dissolution: Instead of casting, carefully place the hot platinum crucible into a beaker containing a stirred solution of dilute nitric acid (e.g., 5% v/v).[10] The molten bead will dissolve in the acid.
- Dilution: Once the bead is completely dissolved, quantitatively transfer the solution to a volumetric flask and dilute to the final volume with deionized water.
- Analysis: The resulting solution can be analyzed by ICP-OES or AAS for elemental composition.

## Data Presentation

### 3.1. Typical Fusion Parameters

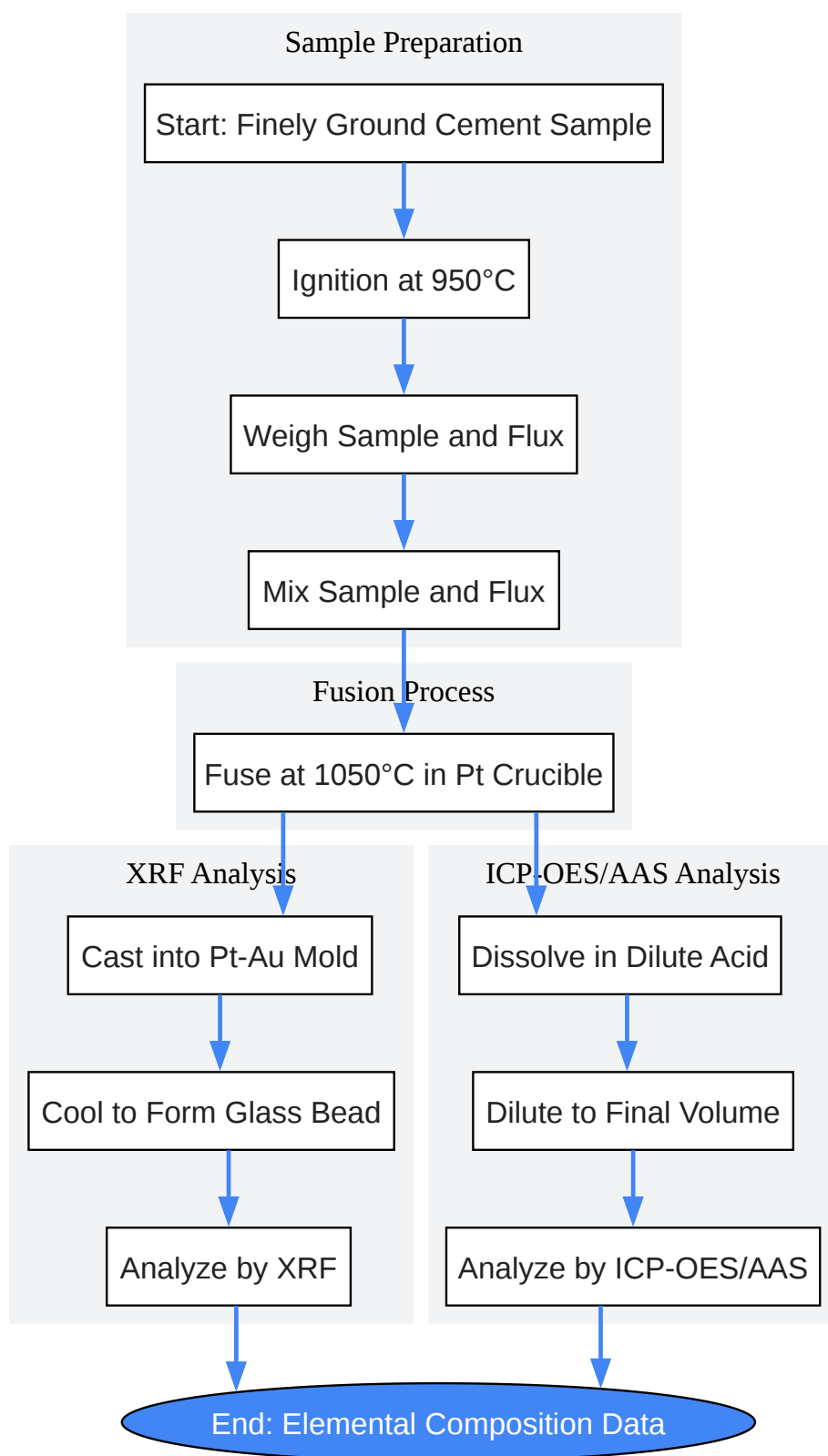
Parameter	Value	Reference
Sample Weight	0.8 g	<a href="#">[3]</a> <a href="#">[7]</a>
Flux Composition	50% LiBO <sub>2</sub> / 50% Li <sub>2</sub> B <sub>4</sub> O <sub>7</sub>	<a href="#">[3]</a> <a href="#">[7]</a>
Flux Weight	3.2 g	<a href="#">[3]</a> <a href="#">[7]</a>
Sample-to-Flux Ratio	1:4	<a href="#">[3]</a> <a href="#">[7]</a>
Fusion Temperature	1050°C	<a href="#">[3]</a> <a href="#">[7]</a>
Fusion Time	10 - 15 minutes	<a href="#">[9]</a> <a href="#">[11]</a>

### 3.2. Typical Elemental Composition of Portland Cement (as Oxides)

Oxide	Typical Concentration Range (%)
CaO	60 - 67
SiO <sub>2</sub>	17 - 25
Al <sub>2</sub> O <sub>3</sub>	3 - 8
Fe <sub>2</sub> O <sub>3</sub>	0.5 - 6
MgO	0.5 - 4
SO <sub>3</sub>	1 - 3
K <sub>2</sub> O	0.2 - 1.3
Na <sub>2</sub> O	0.1 - 0.5
TiO <sub>2</sub>	0.1 - 0.4

## Visualizations

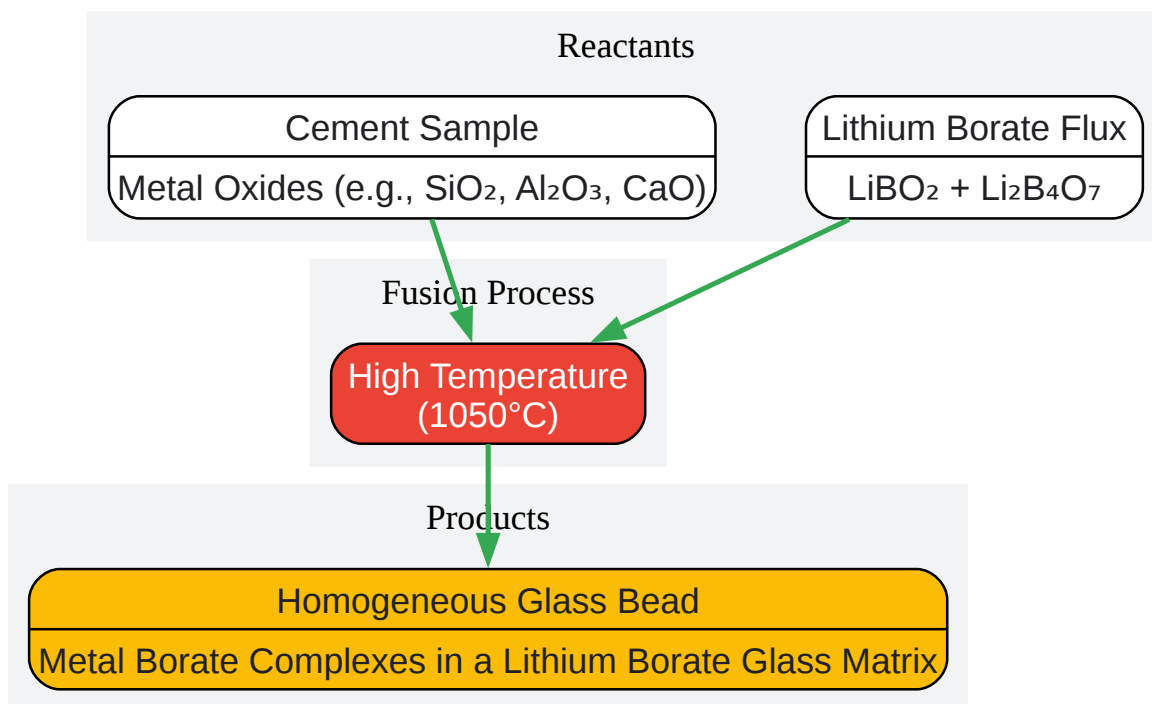
### 4.1. Experimental Workflow



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Figure 1: Experimental workflow for **lithium metaborate** fusion of cement samples.

## 4.2. Chemical Dissolution Pathway



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Figure 2: Chemical dissolution pathway in **lithium metaborate** fusion.

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- To cite this document: BenchChem. [Application Note & Protocol: Lithium Metaborate Fusion for Cement Sample Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077498#protocol-for-lithium-metaborate-fusion-of-cement-samples]

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